

Application Note: A Streamlined Synthesis of Bexagliflozin Utilizing a Key Tosylate Intermediate

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Compound of Interest

Compound Name: 2-cyclopropyloxyethyl 4-methylbenzenesulfonate

CAS No.: 862728-59-4

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Abstract

This application note provides a comprehensive guide to a key synthetic route for bexagliflozin, a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2). The described methodology highlights the strategic use of **2-cyclopropyloxyethyl 4-methylbenzenesulfonate** for the efficient introduction of the characteristic side chain of bexagliflozin. This document offers detailed protocols, mechanistic insights, and practical considerations for researchers engaged in the synthesis of SGLT2 inhibitors and related C-aryl glucoside compounds.

Introduction: The Significance of Bexagliflozin and its Synthesis

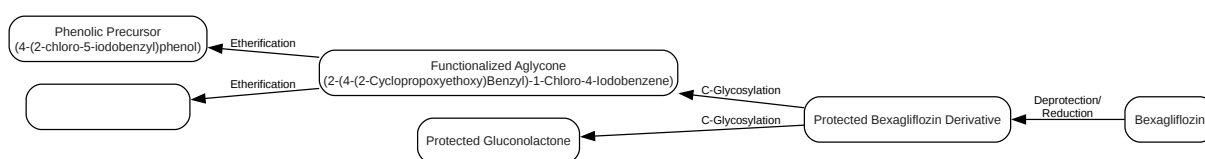
Bexagliflozin is an important therapeutic agent for the management of type 2 diabetes mellitus. [1][2] As an SGLT2 inhibitor, it reduces renal glucose reabsorption, leading to improved

glycemic control.[3] The molecular architecture of bexagliflozin, featuring a C-aryl glucoside core and a distinctive 4-(2-cyclopropyloxyethoxy)benzyl moiety, necessitates a carefully designed synthetic strategy. The methodology detailed herein focuses on a robust and scalable approach, emphasizing the formation of a key ether linkage through the alkylation of a phenolic intermediate with **2-cyclopropyloxyethyl 4-methylbenzenesulfonate**. This tosylate serves as a stable and reactive electrophile, facilitating the efficient construction of the desired side chain.

The overall synthetic approach can be visualized as a convergent process where the aglycone portion, functionalized with the cyclopropyloxyethyl side chain, is prepared separately and then coupled with a protected glucose derivative to form the C-glucoside bond. Subsequent deprotection and reduction steps yield the final active pharmaceutical ingredient.

Retrosynthetic Analysis and Strategy

A logical retrosynthetic analysis of bexagliflozin reveals the key bond constructions. The C-aryl glucoside linkage is a primary disconnection point, leading back to a functionalized aglycone and a protected gluconolactone. The aglycone itself can be deconstructed at the ether linkage, highlighting the importance of the reaction between a phenolic precursor and an appropriate electrophile, in this case, **2-cyclopropyloxyethyl 4-methylbenzenesulfonate**.



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Figure 1: Retrosynthetic analysis of Bexagliflozin.

Experimental Protocols

This section provides detailed, step-by-step protocols for the synthesis of bexagliflozin, commencing with the preparation of the key intermediate via the tosylate reagent.

Materials and Reagents

Reagent	CAS Number	Supplier	Notes
4-(2-chloro-5-iodobenzyl)phenol	1103738-19-3	Various	Starting material for the aglycone.
2-cyclopropyloxyethyl 4-methylbenzenesulfonate	862728-59-4	ACheckBlock, etc.[4]	Key electrophile.
Cesium Carbonate (Cs ₂ CO ₃)	534-17-8	Various	Base for the etherification.
Dimethylformamide (DMF), anhydrous	68-12-2	Various	Reaction solvent.
n-Butyllithium (n-BuLi)	109-72-8	Various	For lithium-halogen exchange.
2,3,4,6-tetra-O-trimethylsilyl-β-D-gluconolactone	32384-65-9	Various	Protected glucose derivative.
Methanesulfonic acid	75-75-2	Various	For quenching and hydrolysis.
Triethylsilane (Et ₃ SiH)	617-86-7	Various	Reducing agent.
Boron trifluoride etherate (BF ₃ ·OEt ₂)	109-63-7	Various	Lewis acid for reduction.
L-Proline	147-85-3	Various	For purification by co-crystallization.
Dichloromethane (DCM), anhydrous	75-09-2	Various	Reaction solvent.
Tetrahydrofuran (THF), anhydrous	109-99-9	Various	Reaction solvent.
Ethyl acetate (EtOAc)	141-78-6	Various	Extraction solvent.

Hexanes	110-54-3	Various	Anti-solvent for crystallization.
Sodium Sulfate (Na ₂ SO ₄), anhydrous	7757-82-6	Various	Drying agent.

Synthesis of 2-(4-(2-Cyclopropoxyethoxy)Benzyl)-1-Chloro-4-Iodobenzene

This protocol describes the crucial etherification step to form the bexagliflozin side chain.

Figure 2: Workflow for the synthesis of the key aglycone intermediate.

Protocol:

- To a solution of (2S,3R,4R,5S,6R)-2-(4-chloro-3-(4-hydroxybenzyl)phenyl)-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol (1.0 eq.) in anhydrous dimethylformamide (DMF), add **2-cyclopropyloxyethyl 4-methylbenzenesulfonate** (1.0 eq.) and cesium carbonate (Cs₂CO₃) (2.0 eq.).^[5]
- Stir the resulting mixture at room temperature for 12 hours.^[5]
- Monitor the reaction progress by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure to yield the crude product.
- Purify the crude oil by preparative HPLC or flash column chromatography to obtain the pure 2-(4-(2-cyclopropoxyethoxy)benzyl)-1-chloro-4-iodobenzene.^[5]

C-Glycosylation and Formation of Bexagliflozin

This part of the protocol outlines the formation of the C-glucoside bond and the final steps to yield bexagliflozin.

Protocol:

- Lithium-Halogen Exchange and Coupling:
 - Dissolve the synthesized 2-(4-(2-cyclopropoxyethoxy)benzyl)-1-chloro-4-iodobenzene (1.0 eq.) in anhydrous tetrahydrofuran (THF).
 - Cool the solution to a temperature below -90°C.
 - Slowly add n-butyllithium (n-BuLi) in hexanes, maintaining the temperature below -90°C.
[1]
 - After stirring for a short period, add a solution of 2,3,4,6-tetra-O-trimethylsilyl-β-D-gluconolactone in toluene, again keeping the temperature below -90°C.[1]
 - Stir the reaction mixture for 30 minutes at -95°C.[1]
- Hydrolysis and Deprotection:
 - Quench the reaction by adding a solution of methanesulfonic acid in methanol.[1]
 - Allow the reaction to warm to room temperature and stir until the reaction is complete.[1]
- Reduction to Bexagliflozin:
 - Prepare a cold solution (-20 to -15°C) of triethylsilane in a mixture of dichloromethane and acetonitrile.
 - Add boron trifluoride etherate (BF₃·OEt₂) to this cold solution.[5][6]
 - Add the solution of the crude intermediate from the previous step to the cold triethylsilane solution at a rate that maintains the temperature between -20 and -15°C.[5][6]
 - Stir the reaction mixture for several hours at this temperature.
 - Quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate to adjust the pH to approximately 8.0.[5]

- Work-up and Purification:
 - Remove the organic volatiles under vacuum.
 - Partition the residue between ethyl acetate and water.
 - Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate to give crude bexagliflozin.[5]
 - For final purification, dissolve the crude product in a mixture of ethanol and water. Add L-proline and heat the mixture until a clear solution is obtained.[5]
 - Add hexane dropwise while maintaining an elevated temperature.
 - Cool the mixture to allow for crystallization.
 - Filter the resulting solid, wash with hexane, and dry under vacuum to obtain pure bexagliflozin.[1][7]

Discussion and Mechanistic Insights

The key to this synthetic route is the Williamson ether synthesis in the first step, where the phenoxide, generated in situ by the action of cesium carbonate, acts as a nucleophile attacking the primary carbon of **2-cyclopropyloxyethyl 4-methylbenzenesulfonate**. The tosylate is an excellent leaving group, facilitating this SN2 reaction.

The subsequent C-glycosylation involves a lithium-halogen exchange to form a highly reactive aryllithium species. This nucleophile then attacks the electrophilic carbonyl carbon of the protected gluconolactone. The use of very low temperatures is critical to prevent side reactions and control the reactivity of the organolithium reagent.

The final reduction of the intermediate hemiketal to the desired β -C-glucoside is achieved with a combination of a Lewis acid ($\text{BF}_3 \cdot \text{OEt}_2$) and a hydride donor (Et_3SiH). This stereoselective reduction is a common and effective method for the synthesis of C-aryl glucosides.[8][9]

Conclusion

The synthesis of bexagliflozin detailed in this application note provides a reliable and scalable method for obtaining this important antidiabetic agent. The strategic use of **2-cyclopropyloxyethyl 4-methylbenzenesulfonate** allows for the efficient and straightforward introduction of the required side chain. The subsequent C-glycosylation and reduction steps are well-established transformations in carbohydrate chemistry, making this an attractive route for both academic and industrial laboratories. By following the detailed protocols and understanding the underlying chemical principles, researchers can successfully synthesize bexagliflozin for further study and development.

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